

Technical Guide: (Methyl Benzoate)tricarbonylchromium (CAS 12125-87-0)

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Compound of Interest

Compound Name:	(Methyl benzoate)tricarbonylchromium
Cat. No.:	B076706

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known properties and hazards of **(Methyl Benzoate)tricarbonylchromium**, CAS number 12125-87-0. The information is compiled from various scientific and safety resources.

Chemical Identification and Properties

(Methyl Benzoate)tricarbonylchromium is an organometallic compound where a methyl benzoate molecule is complexed to a tricarbonylchromium moiety.^[1] This complexation alters the chemical reactivity of the methyl benzoate, making it a useful tool in organic synthesis.

Table 1: Physicochemical Properties of **(Methyl Benzoate)tricarbonylchromium**

Property	Value	Source(s)
CAS Number	12125-87-0	[1]
Molecular Formula	C ₁₁ H ₈ CrO ₅	[1]
Molecular Weight	272.17 g/mol	[1]
Appearance	Orange crystalline solid	[2]
Melting Point	95-96 °C	[1]
Solubility	Insoluble in water. Solubility in organic solvents not specified.	[1]
Sensitivity	Air and moisture sensitive	[1]

Synthesis and Applications

General Synthesis Protocol

The synthesis of (arene)tricarbonylchromium complexes, such as **(Methyl Benzoate)tricarbonylchromium**, is typically achieved by the direct reaction of the corresponding arene with chromium hexacarbonyl (Cr(CO)₆).^[3] A general procedure involves heating the arene (in this case, methyl benzoate) with Cr(CO)₆ in a high-boiling inert solvent or a mixture of solvents like dibutyl ether and THF under an inert atmosphere.^[3] Photochemical methods can also be employed.^[4]

A specific, detailed experimental protocol for the synthesis of **(Methyl Benzoate)tricarbonylchromium** with precise quantities, reaction times, and purification methods was not found in the reviewed literature. Researchers should adapt general procedures for arene tricarbonylchromium complex synthesis.^[3]

Applications

(Methyl Benzoate)tricarbonylchromium is primarily used as a catalyst in organic synthesis. The tricarbonylchromium group acts as a strong electron-withdrawing group, which activates the aromatic ring for various transformations.^[5] Key applications include:

- Catalyst for Carbon-Carbon Bond Formation: It is utilized in reactions that form new carbon-carbon bonds.[\[1\]](#)
- Carbonylation and Hydroformylation: The complex can catalyze the introduction of carbonyl groups into organic molecules.[\[6\]](#)
- Synthesis of Chromium-Containing Materials: It serves as a precursor for the preparation of specialized materials containing chromium.[\[6\]](#)

Hazards and Toxicological Information

The available toxicological data for **(Methyl Benzoate)tricarbonylchromium** is limited. The compound is classified as toxic if swallowed.[\[2\]](#) Due to the lack of comprehensive toxicological studies, it should be handled with extreme caution, assuming high toxicity.

Table 2: Toxicological Profile of **(Methyl Benzoate)tricarbonylchromium**

Endpoint	Information	Source(s)
Acute Oral Toxicity	Category 3: Toxic if swallowed (H301)	[2]
Acute Dermal Toxicity	No data available	[7]
Acute Inhalation Toxicity	No data available	[7]
Skin Corrosion/Irritation	No data available	[7]
Serious Eye Damage/Irritation	No data available	[7]
Respiratory or Skin Sensitization	No data available	[7]
Germ Cell Mutagenicity	No data available	[7]
Carcinogenicity	No data available	[7]
Reproductive Toxicity	No data available	[7]
Specific Target Organ Toxicity (Single and Repeated Exposure)	No data available	[7]

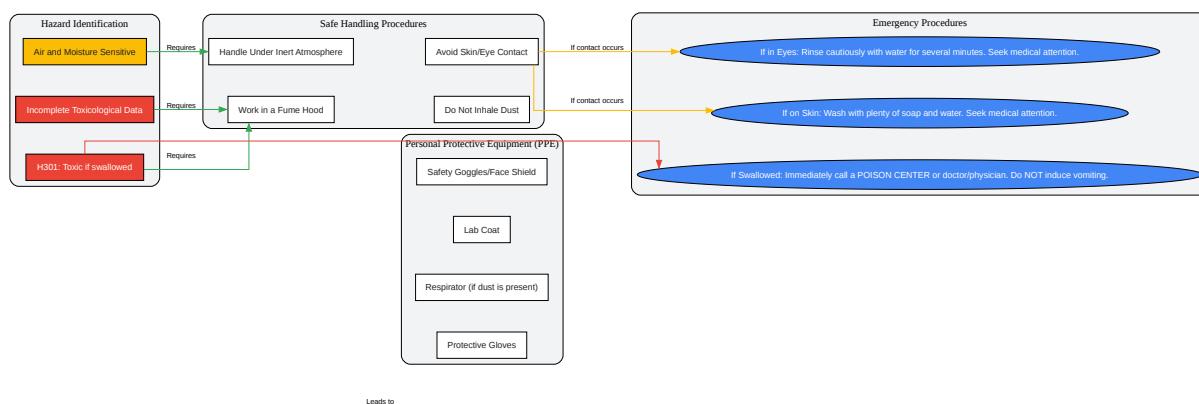
Note: The toxicological properties of this compound have not been fully investigated.[[1](#)]

Safety Precautions and Handling

Given the known and unknown hazards, strict safety protocols must be followed when handling **(Methyl Benzoate)tricarbonylchromium**.

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.[[6](#)]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[[1](#)]
 - Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[[1](#)]
 - Respiratory Protection: If dusts are generated, use a NIOSH-approved respirator.[[1](#)]
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust. Wash hands thoroughly after handling. Keep away from heat, sparks, and open flames.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place. Protect from air and moisture.[[1](#)]

Hazard and Safety Workflow



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References

- 1. New chiral tricarbonyl(η 6-arene)chromium(0) complexes: synthesis and preliminary application in asymmetric catalysis - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Synthesis and structure of tricarbonyl(η 6-arene)chromium complexes of phenyl and benzyl D-glycopyranosides - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. uwindsor.ca [uwindsor.ca]
- 6. pubs.acs.org [pubs.acs.org]
- 7. Chromium arene complexes in organic synthesis - Chemical Society Reviews (RSC Publishing) [pubs.rsc.org]
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